

Application Notes: GSK1838705A Migration Assay Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK1838705A

Cat. No.: B1684688

[Get Quote](#)

This document provides a detailed protocol for assessing the inhibitory effect of **GSK1838705A** on cancer cell migration. **GSK1838705A** is a potent, small-molecule kinase inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) and the anaplastic lymphoma kinase (ALK).^{[1][2]} The IGF-1R signaling pathway is crucial in regulating cell growth, proliferation, and migration, and its aberrant activation is implicated in the progression of various cancers, including glioma. ^[3]

Data Presentation

The inhibitory effect of **GSK1838705A** on cell migration has been demonstrated in various cancer cell lines. The following table summarizes the quantitative data from a representative study using a Transwell migration assay.

Cell Line	Treatment Concentration (μM)	Incubation Time (hours)	Inhibition of Migration
U87MG (Glioma)	3.75	8	Inhibitory effect observed
U87MG (Glioma)	7.5	8	Increased inhibitory effect
U87MG (Glioma)	15	8	Peak inhibitory effect
PC-3R (Prostate Cancer)	0.004, 0.020, 0.100	8	Dose-dependent inhibition

Data for U87MG cells sourced from[\[4\]](#). Data for PC-3R cells sourced from[\[5\]](#).

Experimental Protocols

A commonly used method to assess cell migration is the Transwell assay, also known as the Boyden chamber assay. This protocol is based on a study investigating the effect of **GSK1838705A** on glioma cell migration.[\[4\]](#)

Materials:

- U87MG human glioma cells[\[4\]](#)
- Eagle's Minimum Essential Medium (EMEM)
- Fetal Bovine Serum (FBS)
- **GSK1838705A**
- Dimethyl sulfoxide (DMSO) (vehicle control)
- 24-well Transwell Boyden chambers (e.g., Costar)[\[4\]](#)
- 70% Ethanol
- 0.1% Crystal Violet solution[\[4\]](#)
- Cotton swabs
- Microplate reader

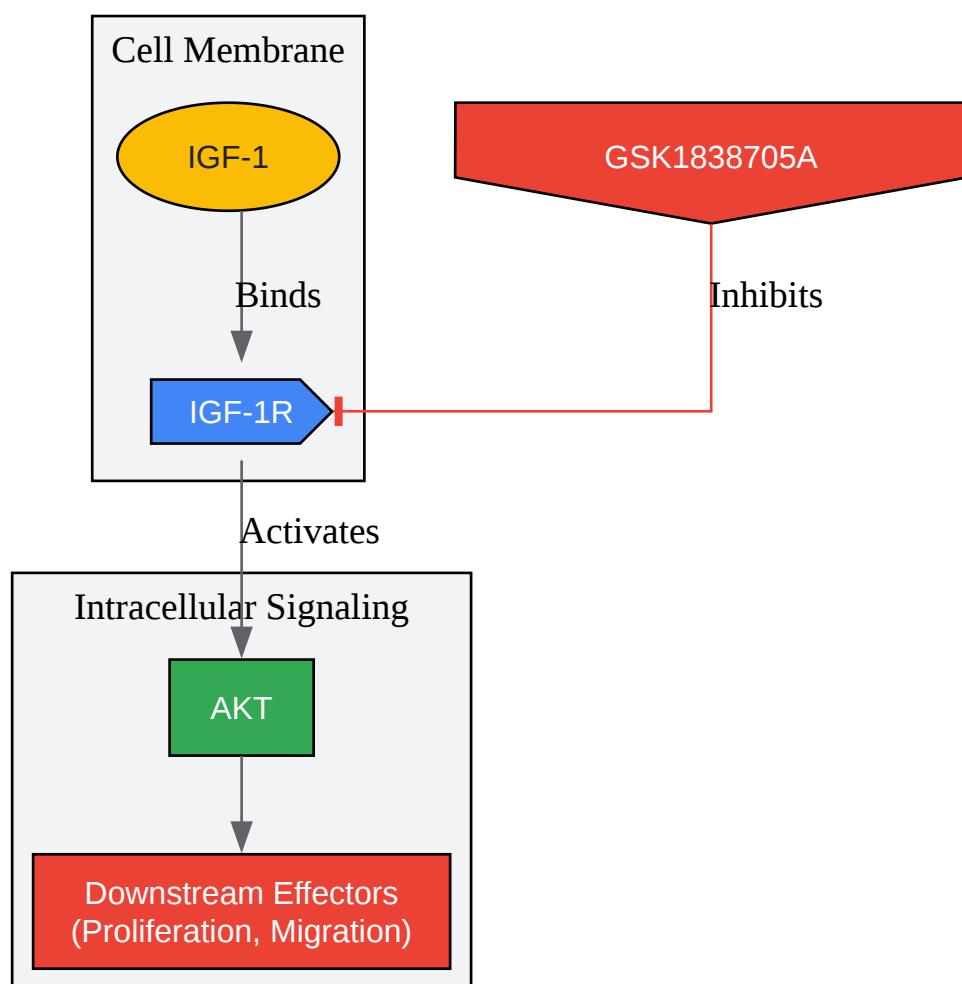
Procedure:

- Cell Culture: Culture U87MG cells in EMEM supplemented with 10% FBS in a humidified incubator at 37°C with 5% CO2.
- Cell Preparation: Prior to the assay, starve the cells by incubating them in EMEM with 1% FBS. Harvest the cells using trypsin and resuspend them in EMEM with 1% FBS at a concentration of 1×10^5 cells/mL.[\[4\]](#)

- Assay Setup:
 - In the lower chamber of the 24-well Transwell plate, add 650 µl of EMEM supplemented with 10% FBS as a chemoattractant.[4]
 - In the upper chamber (the insert), seed 1×10^5 cells in a volume of media containing 1% FBS.[4]
 - Add different concentrations of **GSK1838705A** (e.g., 3.75, 7.5, 15 µM) or DMSO (vehicle control) to the cells in the upper chamber.[4]
- Incubation: Incubate the plate for 8-12 hours at 37°C in a 5% CO2 incubator.[4]
- Fixation and Staining:
 - After incubation, carefully remove the upper chambers.
 - Using a cotton swab, gently remove the non-migrated cells from the upper surface of the filter.
 - Fix the migrated cells on the lower side of the filter with 70% ethanol.[4]
 - Stain the migrated cells with 0.1% crystal violet solution.[4]
- Quantification:
 - Visually inspect and capture images of the stained migrated cells under a microscope.
 - For quantitative analysis, lyse the stained cells and measure the absorbance of the lysate using a microplate reader at 595 nm.[4][5]

Mandatory Visualization

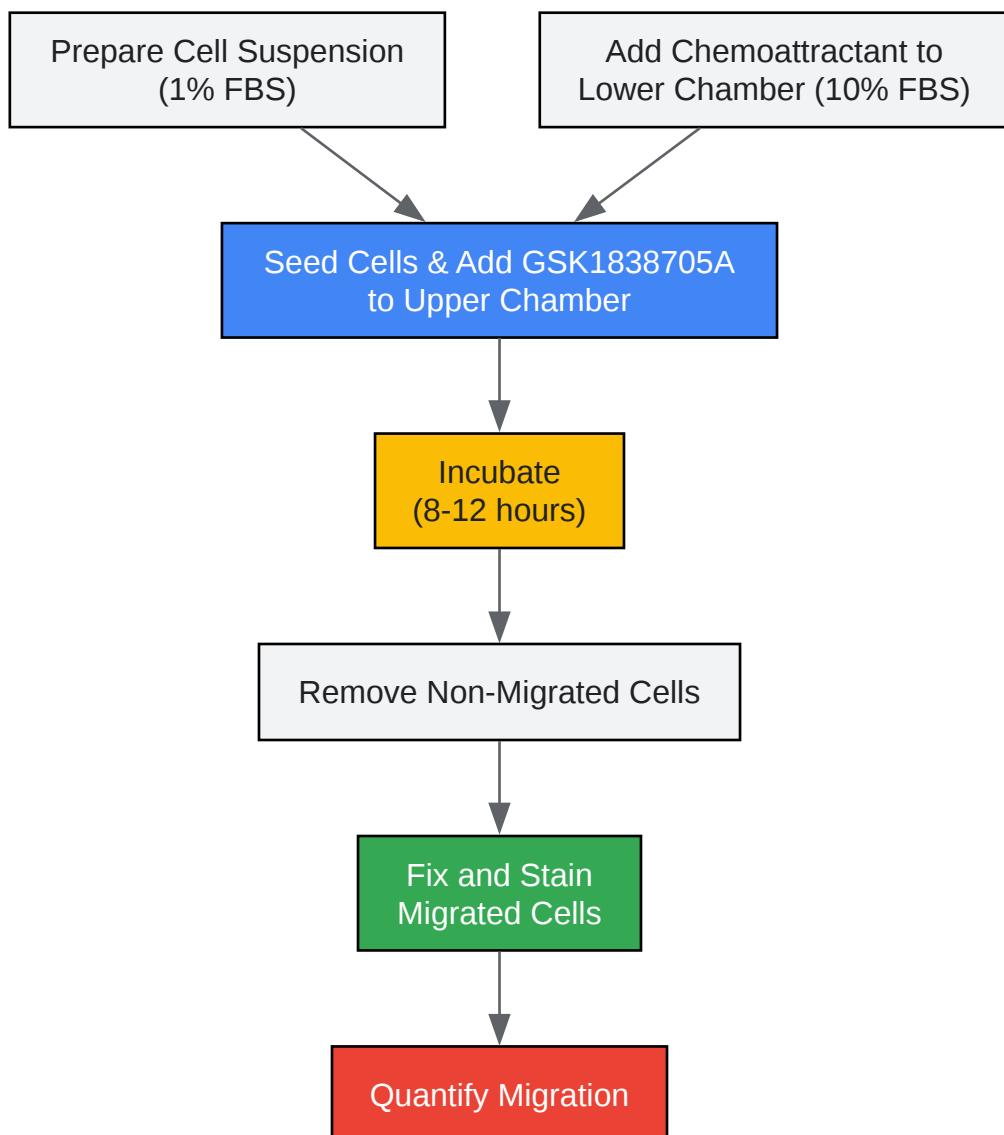
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **GSK1838705A** inhibits the IGF-1R signaling pathway.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the **GSK1838705A** Transwell migration assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK1838705A inhibits the insulin-like growth factor-1 receptor and anaplastic lymphoma kinase and shows antitumor activity in experimental models of human cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
- 3. GSK1838705A, an IGF-1R inhibitor, inhibits glioma cell proliferation and suppresses tumor growth in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. GSK1838705A, an IGF-1R inhibitor, inhibits glioma cell proliferation and suppresses tumor growth in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSK1838705A, an insulin-like growth factor-1 receptor/insulin receptor inhibitor, induces apoptosis and reduces viability of docetaxel-resistant prostate cancer cells both in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: GSK1838705A Migration Assay Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684688#gsk1838705a-migration-assay-protocol\]](https://www.benchchem.com/product/b1684688#gsk1838705a-migration-assay-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com